

"Ethyl 4-(2-bromoacetyl)benzoate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 4-(2-bromoacetyl)benzoate*

Cat. No.: B029175

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 4-(2-bromoacetyl)benzoate**

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a detailed overview of **Ethyl 4-(2-bromoacetyl)benzoate**, a versatile building block in organic synthesis, particularly relevant in the creation of novel pharmaceutical compounds.

Core Molecular Data

The fundamental properties of **Ethyl 4-(2-bromoacetyl)benzoate** are summarized below, providing a quick reference for experimental planning and analysis.

Property	Value	Citations
Molecular Formula	C ₁₁ H ₁₁ BrO ₃	[1] [2]
Molecular Weight	271.11 g/mol	[1] [3] [4]
IUPAC Name	ethyl 4-(2-bromoacetyl)benzoate	[3]
CAS Number	81590-55-8	[1] [3]

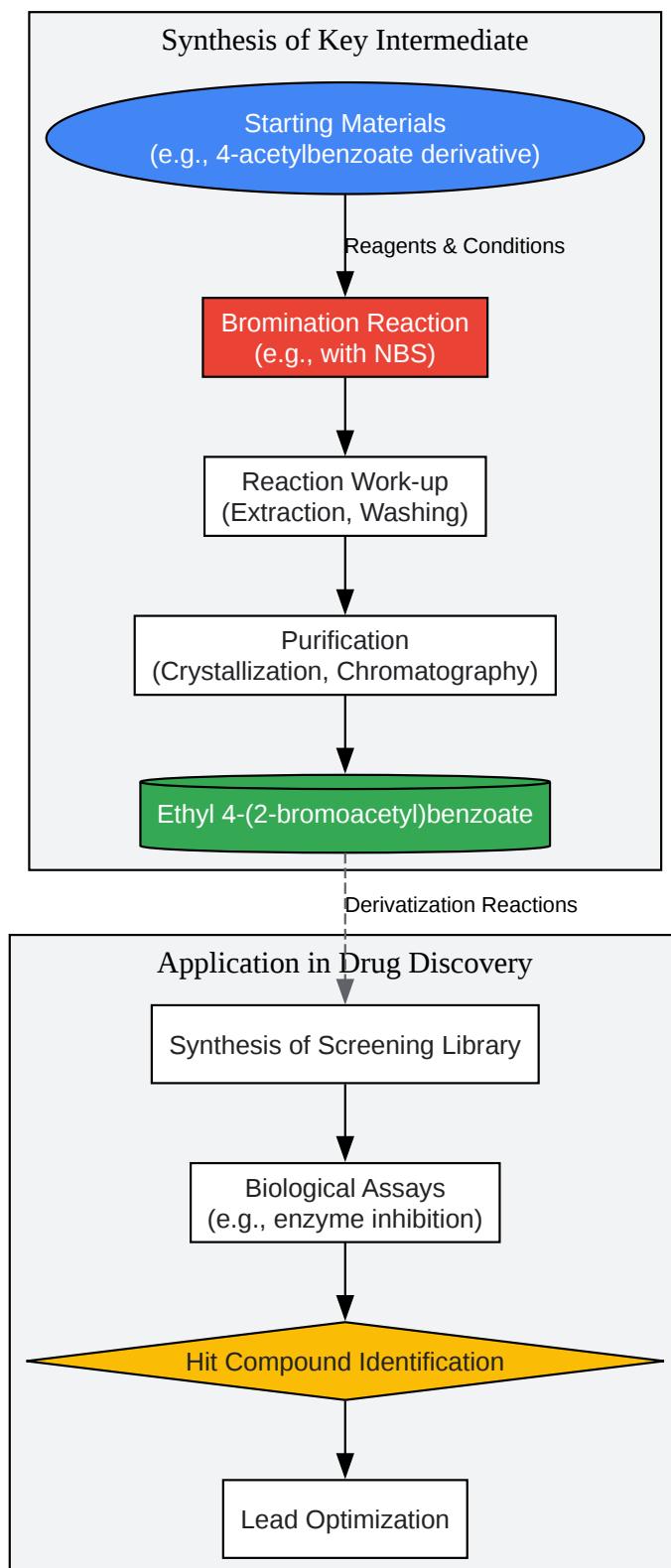
Experimental Protocols: Synthesis

The synthesis of **Ethyl 4-(2-bromoacetyl)benzoate** is a critical procedure for its application in further chemical reactions. A common synthetic route involves the bromination of an acetyl group attached to an ethyl benzoate backbone.

A representative protocol for a related compound, 4-bromoacetyl-2-methyl benzoic acid methyl ester, involves the α -halogenation of a ketone.^[5] In a typical procedure, the precursor ketone is dissolved in a suitable solvent system, such as a mixture of tetrahydrofuran and water.^[5] N-bromosuccinimide (NBS) is then added as the brominating agent.^[5] The reaction mixture is heated to facilitate the reaction, for instance at 80°C for several hours.^[5] Progress is monitored by techniques like thin-layer chromatography (TLC). Upon completion, the product is extracted using an organic solvent like ethyl acetate, washed, dried, and purified, often through crystallization, to yield the final product.^[5]

Logical Workflow for Synthesis and Application

The following diagram illustrates a generalized workflow from the synthesis of a key intermediate to its potential application in the development of bioactive molecules.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 4-(2-Bromoacetyl)benzoate | CymitQuimica [cymitquimica.com]
- 2. CAS # 81590-55-8, Ethyl 4-(2-^{FAB GCF}Bromoacetyl)benzoate: more information. [www.chemblink.com]
- 3. 4-(2-Bromoacetyl)-benzoic acid ethyl ester 95% | CAS: 81590-55-8 | AChemBlock [achemblock.com]
- 4. chemscene.com [chemscene.com]
- 5. CN109553532B - Preparation method of 4-bromoacetyl-2-methyl benzoic acid methyl ester - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["Ethyl 4-(2-bromoacetyl)benzoate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029175#ethyl-4-2-bromoacetyl-benzoate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com